

comparison anilazine diclofop methyl crystal structures

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Compound Focus: Anilazine

CAS No.: 101-05-3

Cat. No.: S518915

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Crystal Structure Comparison

The table below summarizes and compares the available crystallographic data for **anilazine** and diclofop-methyl.

Property	Anilazine (C ₉ H ₅ Cl ₃ N ₄) [1]	Diclofop-methyl (C ₁₆ H ₁₄ Cl ₂ NO ₄) [2]
Crystal System	Triclinic [1]	Information not available in search results
Space Group	P1 [1]	Information not available in search results

| **Unit Cell Parameters** | $a = 7.2491(9) \text{ \AA}$ $b = 7.9910(9) \text{ \AA}$ $c = 10.5039(13) \text{ \AA}$ $\alpha = 111.954(6)^\circ$ $\beta = 106.411(6)^\circ$ $\gamma = 90.111(6)^\circ$ [1] | Information not available in search results | | **Unit Cell Volume** | $537.38(11) \text{ \AA}^3$ [1] | Information not available in search results | | **Z (Molecules/Unit Cell)** | 2 [1] | Information not available in search results | | **Molecular Geometry** | Near-planar between triazine and benzene rings (dihedral angle of 4.04°) [1] | Information not available in search results | | **Intermolecular Interactions** | Weak C—H \cdots N hydrogen bonds, short Cl \cdots Cl contacts (3.4222 \AA), weak π – π interactions (3.6428 – 3.6490 \AA) [1] | Information not available in search results |

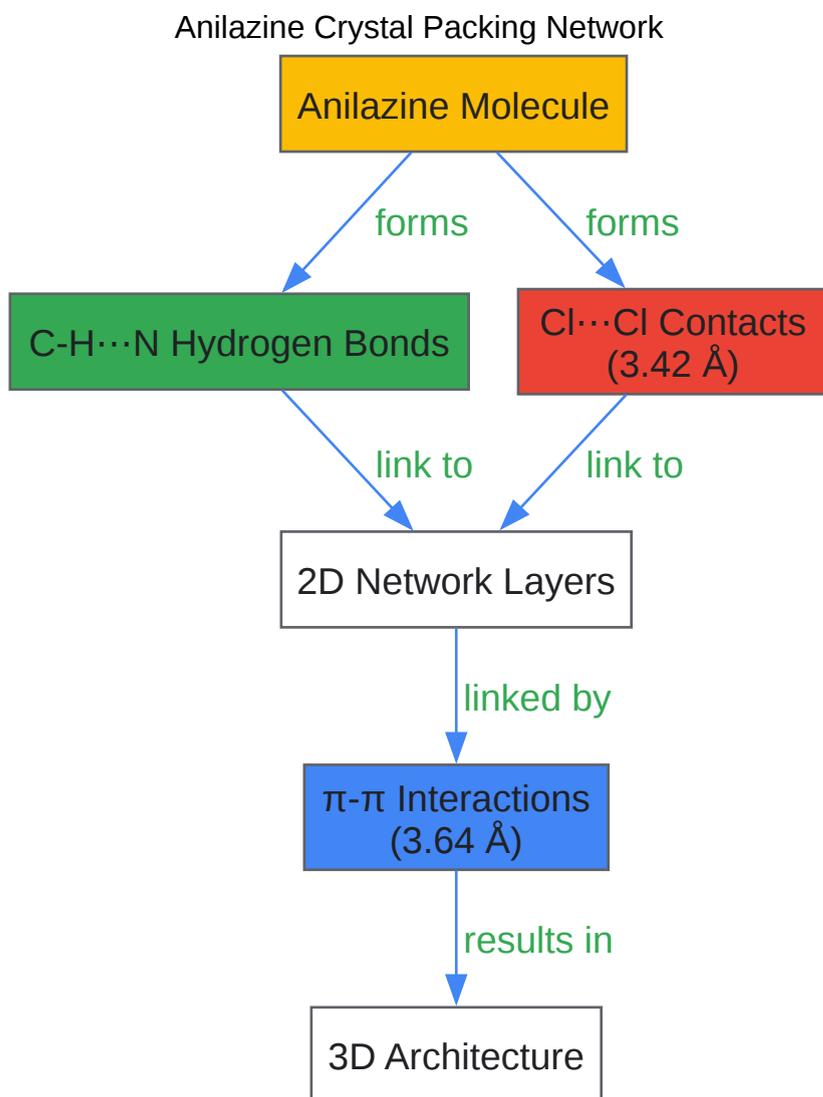
Experimental Data and Methodology

The following details the key experimental procedures from the crystallographic study of **anilazine**, which provide the data in the table above [1]:

- **Chemical Source:** The **anilazine** compound was purchased from Dr. Ehrenstorfer GmbH Company [1].
- **Crystal Growth:** Single crystals suitable for X-ray analysis were obtained by the **slow evaporation technique** using a chloroform (CHCl₃) solution [1].
- **Data Collection:** X-ray diffraction data was collected at **173 K** using a **Bruker APEXII CCD diffractometer** with **Mo K α radiation** ($\lambda = 0.71073 \text{ \AA}$) [1].
- **Structure Resolution:** The crystal structure was solved using the **SHELXTL** software package [1].

Key Structural Features and Interactions

The crystal structure of **anilazine** features specific intermolecular interactions that stabilize its three-dimensional architecture [1]. The following diagram illustrates this network:



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This interaction network leads to the formation of two-dimensional networks parallel to the (112) plane, which are subsequently linked into a three-dimensional architecture by weak intermolecular π - π interactions [1].

Information Availability and Context

- **Anilazine:** Serves as a **triazine fungicide** used to control fungal diseases in crops like turf, cereals, and vegetables [1]. Its complete crystal structure is available [1].
- **Diclofop-methyl:** Is an **aryloxyphenoxypropionate herbicide** used for grass control in broadleaf crops [2]. The search results do not contain its full crystal structure data, noting it as a similar triazine

fungicide structure in the **anilazine** study [1].

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References

1. of Crystal - PMC structure anilazine [pmc.ncbi.nlm.nih.gov]
2. sciencedirect.com/topics/chemistry/ diclofop - methyl [sciencedirect.com]

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